

# Technical Guide: Sudan I-d5 Analytical Standard for Research and Development

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial suppliers, availability, and application of the **Sudan I-d5** analytical standard. This deuterated internal standard is crucial for the accurate quantification of Sudan I and other related azo dyes in various matrices, particularly in food safety and quality control applications.

### **Commercial Suppliers and Availability**

The **Sudan I-d5** analytical standard is available from several reputable chemical suppliers specializing in reference materials. Availability and pricing are subject to change and should be confirmed directly with the suppliers.



Supplier	Product Name	Catalog Number	CAS Number	Website
Sigma-Aldrich (Merck)	Sudan I-d5 analytical standard	34184	752211-63-5	INVALID-LINK
Santa Cruz Biotechnology, Inc.	Sudan I-d5	sc-214693	752211-63-5	INVALID-LINK
HPC Standards GmbH	D5-Sudan I	679682	752211-63-5	INVALID-LINK
WITEGA Laboratorien	D5-Sudan I	752211-63-5	INVALID-LINK	

#### **Data Presentation**

The following table summarizes the key quantitative data for the **Sudan I-d5** analytical standard. Lot-specific data, including exact purity and isotopic enrichment, can be found on the Certificate of Analysis (COA) provided by the supplier.



Parameter	Value	Reference
Chemical Formula	C16H7D5N2O	[1]
Molecular Weight	253.31 g/mol	[1]
CAS Number	752211-63-5	
Synonyms	1-(Phenylazo-d5)-2-naphthol	
Chemical Purity	> 99%	[2]
Isotopic Abundance	> 99% (Deuterium)	[2]
Physical Format	Neat (Solid)	
Storage Conditions	2-8°C, Protect from light	[2]
Stability	Stable for at least 12 months at 20°C when protected from light	[2]

## **Experimental Protocols**

**Sudan I-d5** is primarily utilized as an internal standard in chromatographic methods, such as High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS), for the analysis of Sudan dyes in food products. The following is a representative experimental protocol for the analysis of Sudan dyes in spices.

## Preparation of Internal Standard Stock and Working Solutions

- Internal Standard Stock Solution (100 μg/mL): Accurately weigh 1 mg of Sudan I-d5
  analytical standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- Internal Standard Working Solution (1 μg/mL): Dilute the stock solution 1:100 with acetonitrile. This working solution is then used to spike samples and calibration standards.

#### **Sample Preparation (Extraction from Spices)**

• Weigh 1 g of the homogenized spice sample into a 50 mL polypropylene centrifuge tube.



- Add a known volume (e.g., 100  $\mu$ L) of the 1  $\mu$ g/mL **Sudan I-d5** internal standard working solution to the sample.
- Add 10 mL of acetonitrile to the tube.
- Vortex the mixture for 1 minute and then shake vigorously for 10 minutes.
- Centrifuge the sample at 5000 x g for 10 minutes.
- Filter the supernatant through a 0.22 μm PTFE syringe filter into an autosampler vial for HPLC-MS/MS analysis.

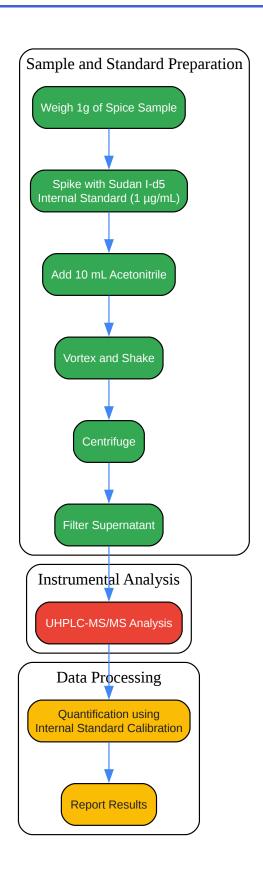
#### **HPLC-MS/MS Analysis**

- HPLC System: A standard UHPLC or HPLC system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μm).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions: Monitor specific multiple reaction monitoring (MRM) transitions for both Sudan I and **Sudan I-d5**. For **Sudan I-d5**, a common transition is m/z 254 -> 156.

#### **Mandatory Visualization**

The following diagrams illustrate the experimental workflow for the analysis of Sudan dyes using **Sudan I-d5** as an internal standard.





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Caption: Experimental workflow for Sudan dye analysis.





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Caption: Logic of internal standard quantification.

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#### References

- 1. scbt.com [scbt.com]
- 2. Analysis of Stability of Sudan I-D<sub>5</sub> | Atlantis Press [atlantis-press.com]
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